

An In-depth Technical Guide to N-cyclohexyl-2-methoxybenzamide

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Compound of Interest

Compound Name: *N-cyclohexyl-2-methoxybenzamide*

CAS No.: 57149-81-2

Cat. No.: B382056

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of **N-cyclohexyl-2-methoxybenzamide**, a molecule of interest in medicinal chemistry and organic synthesis. The document details its chemical identity, including its IUPAC name and synonyms, and presents a summary of its physicochemical properties. A detailed, field-proven protocol for its synthesis via amidation of 2-methoxybenzoic acid is provided, accompanied by a logical workflow diagram. Furthermore, this guide explores the potential applications and biological relevance of this compound, drawing comparisons with structurally similar molecules. Safety and handling information are also included to ensure best laboratory practices. This guide is intended to be a valuable resource for researchers and professionals engaged in drug discovery and chemical development, providing a solid foundation for further investigation and application of **N-cyclohexyl-2-methoxybenzamide**.

Chemical Identity and Nomenclature

N-cyclohexyl-2-methoxybenzamide is a secondary amide featuring a cyclohexyl group attached to the nitrogen atom of a 2-methoxybenzamide core. The "o-anisamide" nomenclature is a common synonym derived from o-anisic acid (2-methoxybenzoic acid).

IUPAC Name: **N-cyclohexyl-2-methoxybenzamide**[\[1\]](#)

Synonyms:

- N-cyclohexyl-o-anisamide
- 2-Methoxy-N-cyclohexylbenzamide

Chemical Identifiers:

- CAS Number: 57149-81-2[\[1\]](#)
- Molecular Formula: $C_{14}H_{19}NO_2$ [\[1\]](#)
- Molecular Weight: 233.31 g/mol [\[1\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **N-cyclohexyl-2-methoxybenzamide** is presented in the table below. These properties are essential for understanding the compound's behavior in various experimental settings, including solubility for biological assays and reaction conditions for chemical modifications.

Property	Value	Source
Molecular Formula	$C_{14}H_{19}NO_2$	Appchem [1]
Molecular Weight	233.31 g/mol	Appchem [1]
CAS Number	57149-81-2	Appchem [1]

Note: Further experimental data for properties such as melting point, boiling point, and solubility are not widely available in public literature and would require experimental

determination.

Synthesis of N-cyclohexyl-2-methoxybenzamide: A Step-by-Step Protocol

The synthesis of **N-cyclohexyl-2-methoxybenzamide** is most commonly achieved through the amidation of 2-methoxybenzoic acid with cyclohexylamine. This reaction can be facilitated by a variety of coupling agents. Below is a robust and reliable protocol for this synthesis.

Rationale for Experimental Choices

The chosen synthetic route involves the activation of the carboxylic acid group of 2-methoxybenzoic acid to facilitate nucleophilic attack by the amine group of cyclohexylamine. The use of a carbodiimide coupling agent, such as N,N'-dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), in the presence of an activating agent like 1-hydroxybenzotriazole (HOBt), is a standard and efficient method for amide bond formation. This approach minimizes side reactions and generally provides high yields. An alternative is the conversion of the carboxylic acid to an acid chloride using thionyl chloride (SOCl₂) or oxalyl chloride, followed by reaction with the amine. This method is also highly effective but requires careful handling of the corrosive acid chloride intermediate.

Experimental Protocol: Amidation of 2-Methoxybenzoic Acid

Materials:

- 2-Methoxybenzoic acid
- Cyclohexylamine
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- 1-Hydroxybenzotriazole (HOBt)
- Dichloromethane (DCM), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous (optional, as a co-solvent)

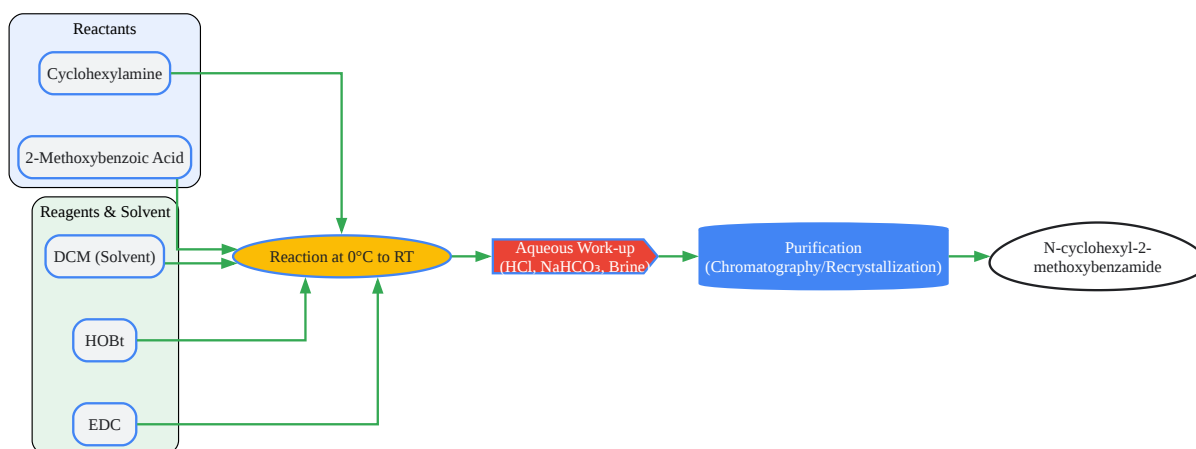
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Standard laboratory glassware
- Magnetic stirrer and stir bar

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 2-methoxybenzoic acid (1.0 equivalent) and 1-hydroxybenzotriazole (HOBt) (1.1 equivalents) in anhydrous dichloromethane (DCM). If solubility is an issue, a small amount of anhydrous N,N-dimethylformamide (DMF) can be added as a co-solvent.
- **Addition of Amine:** To the stirred solution, add cyclohexylamine (1.1 equivalents).
- **Initiation of Coupling:** Cool the reaction mixture to 0 °C in an ice bath. Slowly add 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) (1.2 equivalents) portion-wise to the cooled mixture.
- **Reaction Progression:** Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) by observing the consumption of the starting materials.
- **Work-up:**
 - Dilute the reaction mixture with DCM.
 - Wash the organic layer sequentially with 1 M HCl (2 x volume), saturated NaHCO_3 solution (2 x volume), and brine (1 x volume).

- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) or by recrystallization from an appropriate solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield pure **N-cyclohexyl-2-methoxybenzamide**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-cyclohexyl-2-methoxybenzamide**.

Potential Applications and Biological Relevance

While specific biological activities for **N-cyclohexyl-2-methoxybenzamide** are not extensively documented in peer-reviewed literature, the benzamide scaffold is a well-established pharmacophore in drug discovery. Derivatives of benzamides exhibit a wide range of biological activities, and **N-cyclohexyl-2-methoxybenzamide** serves as a valuable scaffold for the synthesis of novel compounds with potential therapeutic applications.

The lipophilic cyclohexyl group and the hydrogen bond donating and accepting capabilities of the amide linkage, combined with the electronic properties of the methoxy-substituted benzene ring, provide a structural framework that can be tailored to interact with various biological targets.

Safety and Handling

As a novel chemical entity, **N-cyclohexyl-2-methoxybenzamide** should be handled with care in a laboratory setting. While a specific Safety Data Sheet (SDS) is not readily available, general precautions for handling benzamide derivatives should be followed.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.

For the starting material, 2-methoxybenzamide (o-anisamide), it is classified as causing skin and eye irritation and may cause respiratory irritation. It may be harmful if swallowed.^{[2][3]} Similar hazards should be assumed for **N-cyclohexyl-2-methoxybenzamide** until specific toxicological data is available.

Conclusion

N-cyclohexyl-2-methoxybenzamide is a chemical compound with a clear synthetic route and potential for further exploration in medicinal chemistry and materials science. This guide provides the foundational knowledge of its identity, synthesis, and handling. The lack of extensive public data on its specific properties and biological activities highlights an opportunity for further research to unlock its full potential. The provided synthesis protocol offers a reliable method for obtaining this compound for investigational purposes. As with any chemical research, adherence to safety protocols is paramount.

References

- Appchem. **N-cyclohexyl-2-methoxybenzamide** | 57149-81-2. Available at: [\[Link\]](#)
- Fisher Scientific. Safety Data Sheet: 2-Methoxybenzamide. Revision Date 17-Feb-2024. Available at: [\[Link\]](#)

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